

Compound of Interest

Compound Name: Ethyl N-Boc-4-fluoropiperidine-4-carboxylate

Cat. No.: B1320845

Comparative Guide to N-Substituted 4-Fluoropiperidine-4-Carboxamide Derivatives

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of compounds derived from **Ethyl N-Boc-4-fluoropiperidine-4-carboxylate**, focusing on their synthesis and properties.

Introduction

The piperidine scaffold is a privileged structure in medicinal chemistry, frequently incorporated into a wide array of biologically active compounds. The

Synthesis of N-Substituted 4-Fluoropiperidine-4-Carboxamide Derivatives

The general synthetic route to N-substituted 4-fluoropiperidine-4-carboxamides from **Ethyl N-Boc-4-fluoropiperidine-4-carboxylate** involves a two-step process:

```
graph TD
    Start["Ethyl N-Boc-4-fluoropiperidine-4-carboxylate"] --> Step1["Boc Deprotection (e.g., TFA in DCM)"]
    Step1 --> Intermediate["Ethyl 4-fluoropiperidine-4-carboxylate"]
    Intermediate --> Step2["Amide Coupling (Amine + Carboxylic Acid, Coupling Agent)"]
    Step2 --> Product["N-Substituted 4-Fluoropiperidine-4-carboxamide"]
```

```
graph LR
    Start["Ethyl N-Boc-4-fluoropiperidine-4-carboxylate"] --> Step1["Boc Deprotection (e.g., TFA in DCM)"]
    Step1 --> Intermediate["Ethyl 4-fluoropiperidine-4-carboxylate"]
    Intermediate --> Step2["Amide Coupling (Amine + Carboxylic Acid, Coupling Agent)"]
    Step2 --> Product["N-Substituted 4-Fluoropiperidine-4-carboxamide"]
```

```
graph LR
    Start --> Step1
    Step1 --> Intermediate
    Intermediate --> Step2
    Step2 --> Product
```

Conclusion

N-substituted 4-fluoropiperidine-4-carboxamide derivatives represent a promising class of compounds with tunable

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